

# An In-depth Technical Guide to 2-Bromo-2-ethylbutanoic Acid

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## Compound of Interest

Compound Name: 2-Bromo-2-ethylbutanoic acid

CAS No.: 5456-23-5

Cat. No.: B1267322

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This technical guide provides a comprehensive overview of the chemical properties and synthesis of **2-Bromo-2-ethylbutanoic acid**, a compound of interest for researchers, scientists, and professionals in the field of drug development and organic synthesis.

## Chemical Properties

**2-Bromo-2-ethylbutanoic acid** is a halogenated carboxylic acid. Its fundamental chemical data are summarized below.

Property	Value
Molecular Formula	C6H11BrO2[1]
Molecular Weight	195.05 g/mol [1]
IUPAC Name	2-bromo-2-ethylbutanoic acid[1]
Synonyms	2-BROMODIETHYLACETIC ACID, Butanoic acid, 2-bromo-2-ethyl-[1]

# Synthesis Protocol: Hell-Volhard-Zelinsky

## Halogenation

A primary method for the synthesis of  $\alpha$ -bromo carboxylic acids such as **2-Bromo-2-ethylbutanoic acid** is the Hell-Volhard-Zelinsky (HVZ) reaction.[2][3] This reaction involves the  $\alpha$ -bromination of a carboxylic acid in the presence of a catalytic amount of phosphorus tribromide ( $\text{PBr}_3$ ) and bromine ( $\text{Br}_2$ ).[2][4]

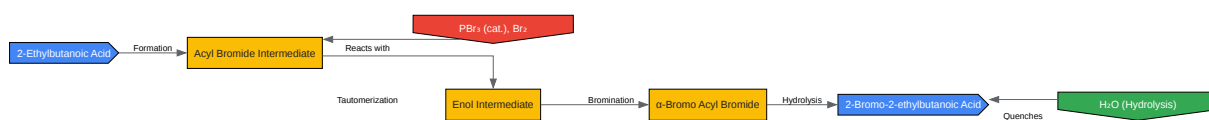
### Experimental Methodology:

The synthesis of **2-Bromo-2-ethylbutanoic acid** via the Hell-Volhard-Zelinsky reaction from 2-ethylbutanoic acid would proceed as follows:

- **Reaction Setup:** To a flask containing 2-ethylbutanoic acid, a catalytic amount of phosphorus tribromide ( $\text{PBr}_3$ ) is added.[2]
- **Bromination:** One molar equivalent of bromine ( $\text{Br}_2$ ) is then slowly added to the reaction mixture.[2] The reaction is typically conducted at elevated temperatures (above 373 K) and may require extended reaction times.[3][4]
- **Intermediate Formation:** The  $\text{PBr}_3$  converts the carboxylic acid into an acyl bromide.[2] This acyl bromide then tautomerizes to its enol form.[5]
- **$\alpha$ -Bromination:** The enol intermediate readily reacts with  $\text{Br}_2$  at the  $\alpha$ -carbon to form the  $\alpha$ -bromo acyl bromide.[2][5]
- **Hydrolysis:** The reaction is then quenched with water, which hydrolyzes the  $\alpha$ -bromo acyl bromide to yield the final product, **2-Bromo-2-ethylbutanoic acid**. [4][5]
- **Purification:** The final product can be purified using standard laboratory techniques such as distillation or crystallization.

## Visualizing the Synthesis Pathway

The following diagram illustrates the key stages of the Hell-Volhard-Zelinsky reaction for the synthesis of **2-Bromo-2-ethylbutanoic acid**.



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Caption: Synthesis of **2-Bromo-2-ethylbutanoic acid** via the Hell-Volhard-Zelinsky reaction.

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## References

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